

# Benzyl 3-bromopropyl ether synonyms and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl 3-bromopropyl ether*

Cat. No.: *B108114*

[Get Quote](#)

## Benzyl 3-bromopropyl ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Benzyl 3-bromopropyl ether** is a chemical compound that serves as a valuable building block in organic synthesis. Its bifunctional nature, possessing both a benzyl ether and a bromoalkane moiety, allows for a variety of chemical transformations. This guide provides an in-depth overview of its chemical identity, properties, synthesis, and a key application.

### Chemical Identity

- IUPAC Name: ((3-bromopropoxy)methyl)benzene<sup>[1]</sup>
- Synonyms: 3-Benzyloxypropyl Bromide, [(3-Bromopropoxy)methyl]benzene, 1-Bromo-3-(benzyloxy)propane, 3-(Benzyloxy)-1-bromopropane, 3-Bromo-1-benzyloxypropane, 3-Bromopropanol Benzylic Ether, 3-Bromopropyl Benzyl Ether, 3-Bromopropyl Phenylmethyl Ether<sup>[1]</sup>

### Quantitative Data

The physical and chemical properties of **Benzyl 3-bromopropyl ether** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>13</sub> BrO	[1][2][3]
Molecular Weight	229.11 g/mol	[1][3][4]
CAS Number	54314-84-0	[1][3][4]
Appearance	Colorless to light yellow/orange clear liquid	[2][5]
Boiling Point	130-132 °C at 8 mmHg	[5]
141 °C at 14 mmHg	[2]	
Density	1.298 g/mL at 25 °C	[5]
Refractive Index	1.531 at 20 °C	[5]
Flash Point	>110 °C (>230 °F)	[2]
Purity	>95.0% (GC)	[2][5]

## Experimental Protocols

### Synthesis of Benzyl 3-bromopropyl ether

A common method for the synthesis of **Benzyl 3-bromopropyl ether** is the copper-catalyzed Appel reaction of 3-Benzyloxy-1-propanol.

Reaction: 3-Benzyloxy-1-propanol → **Benzyl 3-bromopropyl ether**

Materials and Reagents:

- 3-Benzyloxy-1-propanol
- Carbon tetrabromide (CBr<sub>4</sub>)
- Sodium bromide (NaBr)
- Copper catalyst (e.g., Cu(tmp)(BINAP)BF<sub>4</sub>)

- Anhydrous N,N-dimethylformamide (DMF)
- Ether (Et<sub>2</sub>O)
- Saturated aqueous NaHCO<sub>3</sub> solution
- Saturated aqueous Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel

Procedure:

- To an oven-dried reaction vial equipped with a magnetic stir bar, add the copper catalyst (0.01 equiv), 3-benzyloxy-1-propanol (1.0 equiv), carbon tetrabromide (2.0 equiv), and sodium bromide (2.0 equiv).
- Seal the vial and purge with a stream of nitrogen.
- Add anhydrous DMF via syringe.
- Stir the reaction mixture under a purple LED (e.g., 394 nm) for 24 hours.
- Upon completion, transfer the mixture to a separatory funnel containing diethyl ether and water.
- Separate the organic phase, and extract the aqueous phase twice more with diethyl ether.
- Combine the organic phases and wash sequentially with saturated aqueous NaHCO<sub>3</sub> solution, saturated aqueous Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution, and brine.
- Dry the organic phase over anhydrous Na<sub>2</sub>SO<sub>4</sub> and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography (eluting with 100% hexane) to yield the final product, **Benzyl 3-bromopropyl ether**.<sup>[5]</sup>

## Application in Synthesis: Preparation of (3-Benzyloxypropyl)triphenylphosphonium bromide

**Benzyl 3-bromopropyl ether** is a precursor for the synthesis of Wittig reagents, such as (3-Benzyloxypropyl)triphenylphosphonium bromide. This phosphonium salt is utilized in C-C bond formation reactions.

Reaction: **Benzyl 3-bromopropyl ether** + Triphenylphosphine  $\rightarrow$  (3-Benzyloxypropyl)triphenylphosphonium bromide

Materials and Reagents:

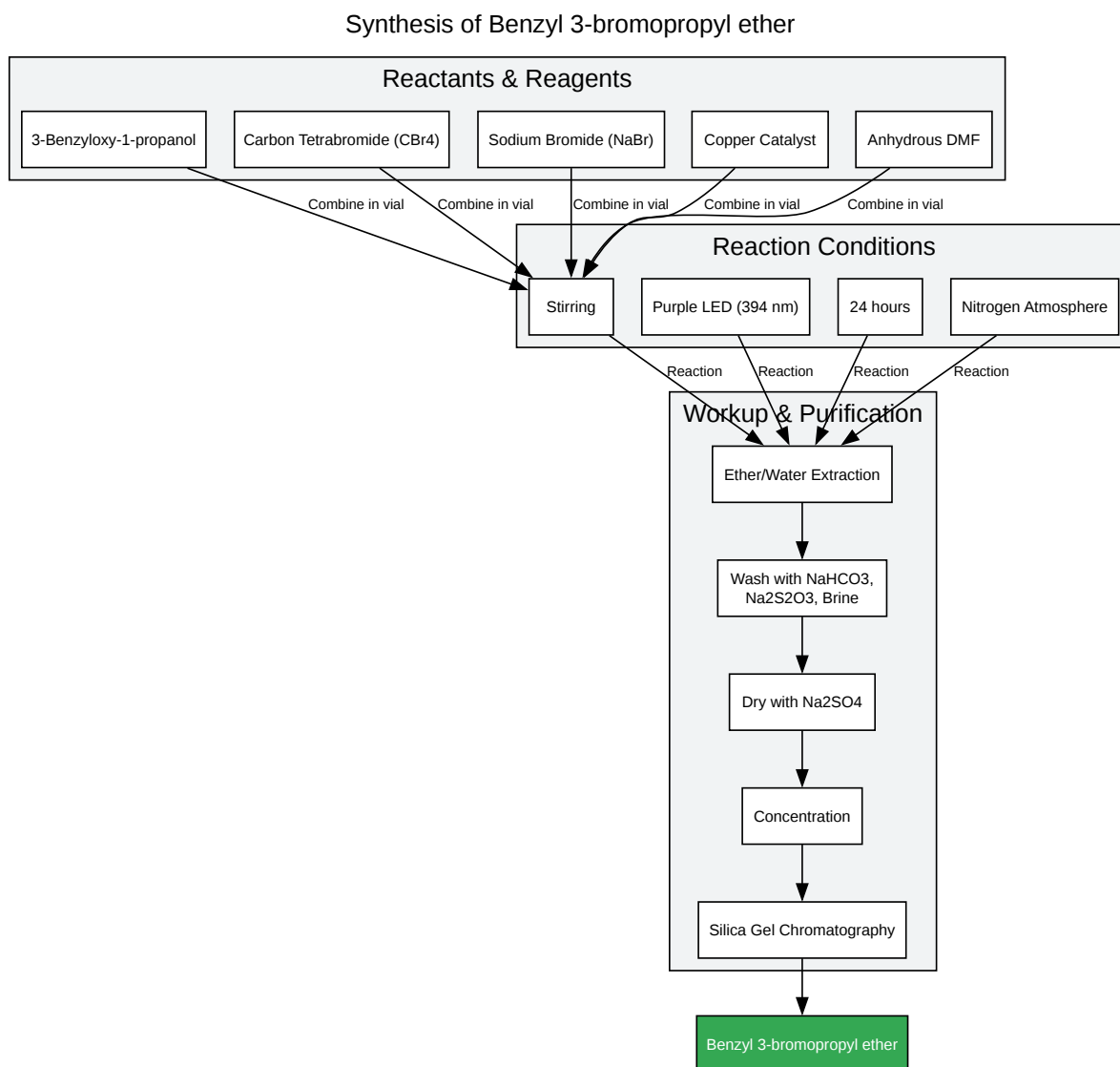
- **Benzyl 3-bromopropyl ether**
- Triphenylphosphine ( $\text{PPh}_3$ )
- Toluene

Procedure:

- In a reaction flask, dissolve **Benzyl 3-bromopropyl ether** and a molar equivalent of triphenylphosphine in toluene.
- Heat the reaction mixture under reflux for several hours (e.g., 7 hours).
- As the reaction progresses, the phosphonium salt product will precipitate from the solution.
- After cooling the mixture, the solid product can be collected by filtration.
- Wash the collected solid with a non-polar solvent (like diethyl ether) to remove any unreacted starting materials.
- Dry the product to obtain (3-Benzyloxypropyl)triphenylphosphonium bromide.

## Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **Benzyl 3-bromopropyl ether**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Benzyl 3-bromopropyl ether**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (3-BENZYLOXYPROPYL)TRIPHENYLPHOSPHONIUM BROMIDE synthesis - chemicalbook [chemicalbook.com]
- 2. [PDF] Rapid synthesis of ( 3-bromopropyl ) triphenylphosphonium bromide or iodide | Semantic Scholar [semanticscholar.org]
- 3. files.core.ac.uk [files.core.ac.uk]
- 4. prepchem.com [prepchem.com]
- 5. BENZYL 3-BROMOPROPYL ETHER synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Benzyl 3-bromopropyl ether synonyms and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108114#benzyl-3-bromopropyl-ether-synonyms-and-iupac-name]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)